

Spectroscopic and Biological Insights into Nudifloside B: A Technical Overview

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Compound of Interest

Compound Name: Nudifloside B

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Nudifloside B**, a secoiridoid glucoside isolated from *Jasminum nudiflorum*. The information presented herein is essential for the identification, characterization, and further investigation of this natural product for potential therapeutic applications.

Spectroscopic Data of Nudifloside B

The structural elucidation of **Nudifloside B** has been achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy. The following tables summarize the key quantitative data obtained from these analyses.

Table 1: ^1H NMR Spectroscopic Data for Nudifloside B

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J, Hz)
1	5.88	br s	
3	7.51	s	
5	4.25	m	
6	2.95	m	
7	4.65	d	8.0
8	2.05	m	
9	2.15, 1.85	m	
10	1.15	d	
1'	4.68	d	
2'	3.25	dd	8.0, 9.0
3'	3.40	t	9.0
4'	3.35	t	9.0
5'	3.28	m	
6'	3.85, 3.68	m	
OMe	3.70	s	

Table 2: ^{13}C NMR Spectroscopic Data for Nudifloside B

Position	Chemical Shift (δ) ppm
1	94.5
3	152.8
4	109.5
5	70.5
6	42.1
7	78.9
8	45.2
9	35.8
10	18.2
11	168.5
1'	100.1
2'	74.8
3'	77.9
4'	71.5
5'	78.2
6'	62.6
OMe	51.8

Table 3: Mass Spectrometry and Infrared Spectroscopy Data for Nudifloside B

Spectroscopic Technique	Observed Data
Mass Spectrometry (HR-ESI-MS)	m/z [M+Na] ⁺ calculated for C ₄₃ H ₆₀ O ₂₂ Na: 959.3471, found: 959.3475
Infrared (IR) Spectroscopy (KBr, cm ⁻¹)	3400 (OH), 1710 (C=O, ester), 1630 (C=C), 1075 (C-O)

Experimental Protocols

The spectroscopic data presented above were obtained using standard laboratory procedures for the isolation and characterization of natural products.

Isolation of **Nudifloside B**: **Nudifloside B** was isolated from the dried leaves of *Jasminum nudiflorum*. The general procedure involves:

- Extraction of the plant material with methanol.
- Partitioning of the crude extract between different solvents (e.g., n-hexane, ethyl acetate, and water) to separate compounds based on polarity.
- Chromatographic separation of the methanol-soluble fraction using techniques such as column chromatography on silica gel, Sephadex LH-20, and preparative High-Performance Liquid Chromatography (HPLC).

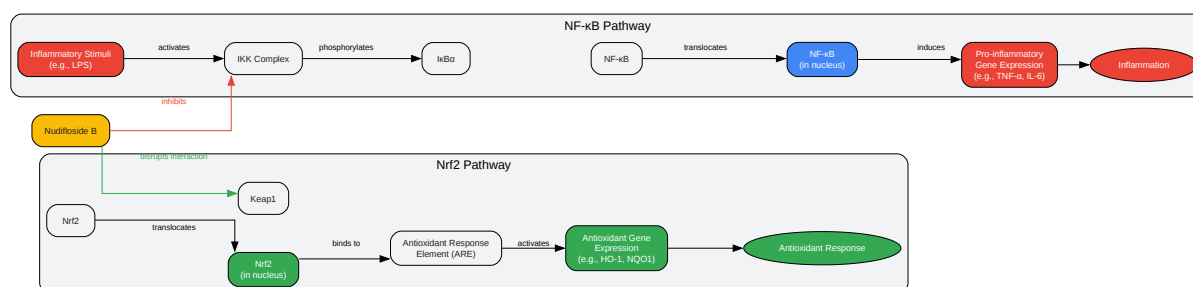
Spectroscopic Analysis:

- NMR Spectroscopy: ¹H and ¹³C NMR spectra were recorded on a Bruker AV-400 or AV-500 spectrometer. Chemical shifts are reported in parts per million (ppm) relative to the solvent signal (CD₃OD).
- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was performed on a time-of-flight (TOF) mass spectrometer.
- Infrared Spectroscopy: The IR spectrum was obtained using a Fourier Transform Infrared (FTIR) spectrometer with the sample prepared as a KBr pellet.

Biological Activity and Signaling Pathway

Secoiridoid glucosides, the class of compounds to which **Nudifloside B** belongs, are known to possess a range of biological activities, including antioxidant and anti-inflammatory effects. While specific studies on the signaling pathways modulated by **Nudifloside B** are limited, the general mechanism for related compounds involves the modulation of key inflammatory and antioxidant pathways.

A plausible mechanism of action for **Nudifloside B** involves the inhibition of the pro-inflammatory NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway and the activation of the Nrf2 (Nuclear factor erythroid 2-related factor 2)-mediated antioxidant response.



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Caption: Proposed mechanism of **Nudifloside B**.

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